

# m-Chlorocumene coordination chemistry metal catalysts

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## Compound Focus: m-Chlorocumene

CAS No.: 7073-93-0

Cat. No.: S1929357

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## Chemical Identification of m-Chlorocumene

**m-Chlorocumene**, also known as 1-chloro-3-isopropylbenzene or 3-chlorocumene, is an organochlorine compound with the chemical formula  $C_9H_{11}Cl$  [1] [2].

Property	Value
IUPAC Name	1-chloro-3-(1-methylethyl)benzene [2]
CAS Registry Number	7073-93-0 [2]
Molecular Formula	$C_9H_{11}Cl$ [1] [2]
Standard InChI	InChI=1S/C9H11Cl/c1-7(2)8-4-3-5-9(10)6-8/h3-7H,1-2H3 [2]
Standard InChIKey	MCGSDKVOKTWDRB-UHFFFAOYSA-N [2]
Enthalpy of Reaction ( $\Delta_rH^\circ$ )	$-0.80 \pm 0.20$ kcal/mol (liquid phase) [2]

## Synthetic Methodologies for m-Chlorocumene

The synthesis of **m-chlorocumene** from simple precursors like benzene or toluene requires careful consideration of the order of introducing substituents to achieve the correct meta-substitution pattern [3].

## Proposed Synthetic Routes

**Route 1: Nitrobenzene Pathway** This is a four-step sequence starting from benzene [3]:

- **Nitration:** Benzene is nitrated to form nitrobenzene.
- **Friedel-Crafts Alkylation:** Nitrobenzene undergoes a Friedel-Crafts reaction with isopropyl chloride/bromide. The nitro group (-NO<sub>2</sub>) is a strong meta-directing deactivator, ensuring the isopropyl group attaches at the meta position.
- **Reduction:** The nitro group in the resulting nitro-isopropylbenzene is reduced to an amino group (-NH<sub>2</sub>).
- **Sandmeyer Reaction:** The amino group is converted to a chloro group via diazotization followed by treatment with copper(I) chloride (CuCl), yielding **m-chlorocumene** [3].

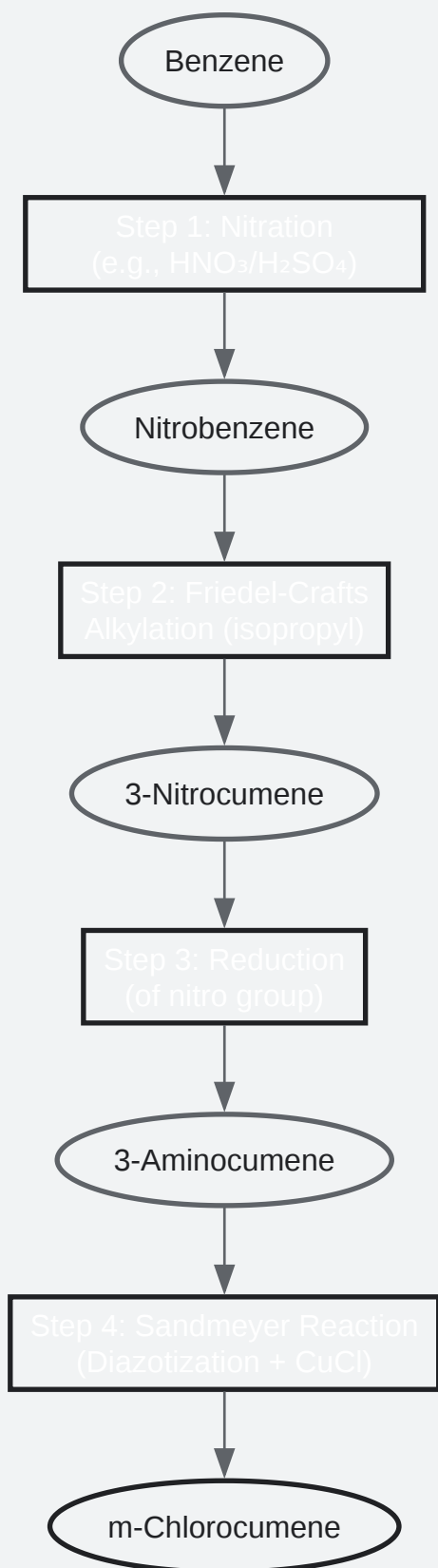
**Route 2: Benzoic Acid Pathway** This is a five-step sequence starting from toluene [3]:

- **Oxidation:** Toluene is oxidized to benzoic acid (e.g., using KMnO<sub>4</sub> or diluted HNO<sub>3</sub>).
- **Meta-Chlorination:** The carboxylic acid group (-COOH) is meta-directing, allowing for electrophilic chlorination to yield 3-chlorobenzoic acid.
- **Esterification:** The acid is converted to an ester, such as methyl 3-chlorobenzoate.
- **Grignard Reaction:** The ester reacts with methylmagnesium chloride (CH<sub>3</sub>MgCl) to give m-chlorocumyl alcohol.
- **Reduction:** The alcohol is reduced to the hydrocarbon **m-chlorocumene** (e.g., using silanes or by careful hydrogenation) [3].

## Workflow for the Nitrobenzene Pathway

The following diagram illustrates the sequence of reactions for the primary synthetic route:

## Synthesis of m-Chlorocumene from Benzene



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## Important Safety and Handling Notes

While a specific Safety Data Sheet (SDS) for **m-chlorocumene** was not found, one for the closely related 4-chlorocumene (p-chlorocumene) indicates it is for **industry use only** [4]. This suggests that **m-chlorocumene** should be handled with caution.

- **General Precautions:** Standard personal protective equipment (PPE) including gloves and safety glasses is essential.
- **Environmental Considerations:** A recent advance in sustainable chemistry involves the electrochemical C–H halogenation of electron-rich arenes using sodium chloride as a chlorine source, which is noted for its mild conditions and environmental friendliness [4]. While not specified for **m-chlorocumene**, such methodologies could be explored for its greener synthesis.

## Guidance for Further Research

The search results do not contain specific studies on **m-chlorocumene** acting as a ligand in coordination chemistry or as a catalyst. To find this specialized information, I suggest you:

- **Consult specialized databases** like SciFinder or Reaxys, which are more comprehensive for chemical literature.
- **Use precise search terms** such as "1-chloro-3-isopropylbenzene ligand", "meta-chlorocumene coordination complex", or "isopropylchlorobenzene catalysis".
- **Explore related chemistry.** The Cu(I)-catalyzed C-H chlorination of alkylbenzenes is an active area of research [5]. While **m-chlorocumene** is a potential substrate in such reactions, the focus is on its synthesis rather than its use as a catalyst.

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## References

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